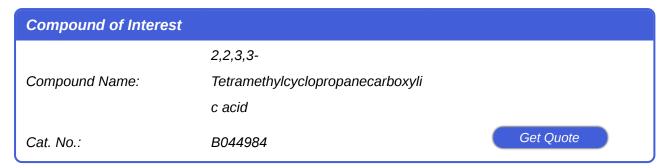


Application Note: Synthesis of 2,2,3,3Tetramethylcyclopropanecarboxylic Acid from Glycine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the synthesis of **2,2,3,3**-**tetramethylcyclopropanecarboxylic acid**, a key intermediate in the production of thirdgeneration pyrethroid pesticides such as fenpropathrin.[1][2] The described methodology
utilizes glycine as a readily available and cost-effective starting material. The synthetic route
involves a five-step process: esterification of glycine, diazotization, cyclopropanation with
tetramethylethylene, saponification, and subsequent acidification.[1] This method offers a
practical and scalable approach for the production of **2,2,3,3**-

tetramethylcyclopropanecarboxylic acid, with reported overall yields of up to 55% based on glycine.[1]

Introduction

2,2,3,3-Tetramethylcyclopropanecarboxylic acid is a crucial building block in the synthesis of various agrochemicals, most notably fenpropathrin.[1][2] The development of efficient and economical synthetic routes to this intermediate is of significant interest to the agrochemical and pharmaceutical industries. Traditional methods for the synthesis of cyclopropane-

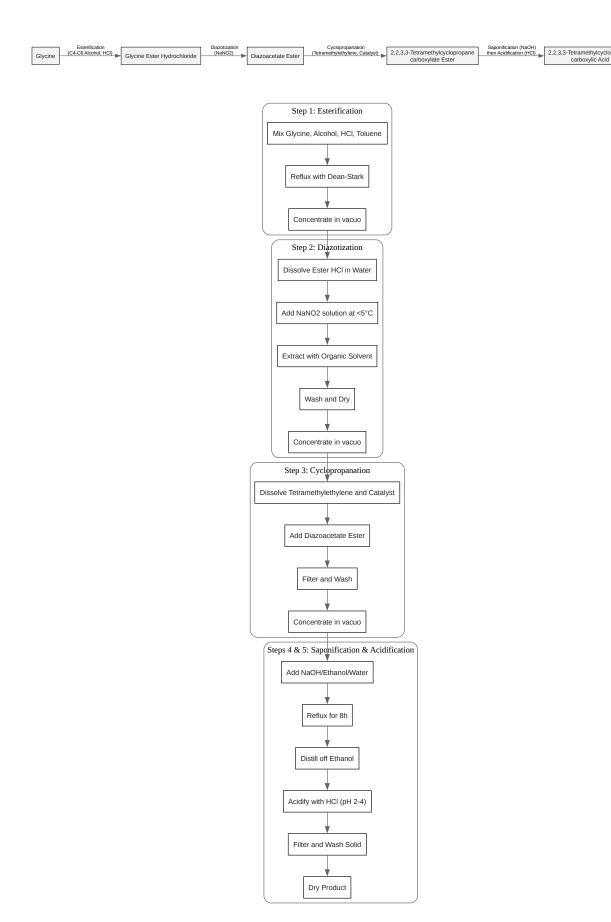


containing molecules can be complex and may involve hazardous reagents.[3][4] The protocol outlined herein presents a robust pathway starting from the simple amino acid, glycine. This approach involves the formation of a diazoacetate intermediate from glycine ester, which then undergoes a cyclopropanation reaction.[1][5]

Overall Synthetic Scheme

The synthesis of **2,2,3,3-tetramethylcyclopropanecarboxylic acid** from glycine proceeds through the following five key transformations:







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